

# Confirming the Structure of Isolated Flavonoids: A Comparative Guide to Analytical Techniques

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## Compound of Interest

Compound Name: *Orientin-2"-O-p-trans-coumarate*

Cat. No.: *B2959316*

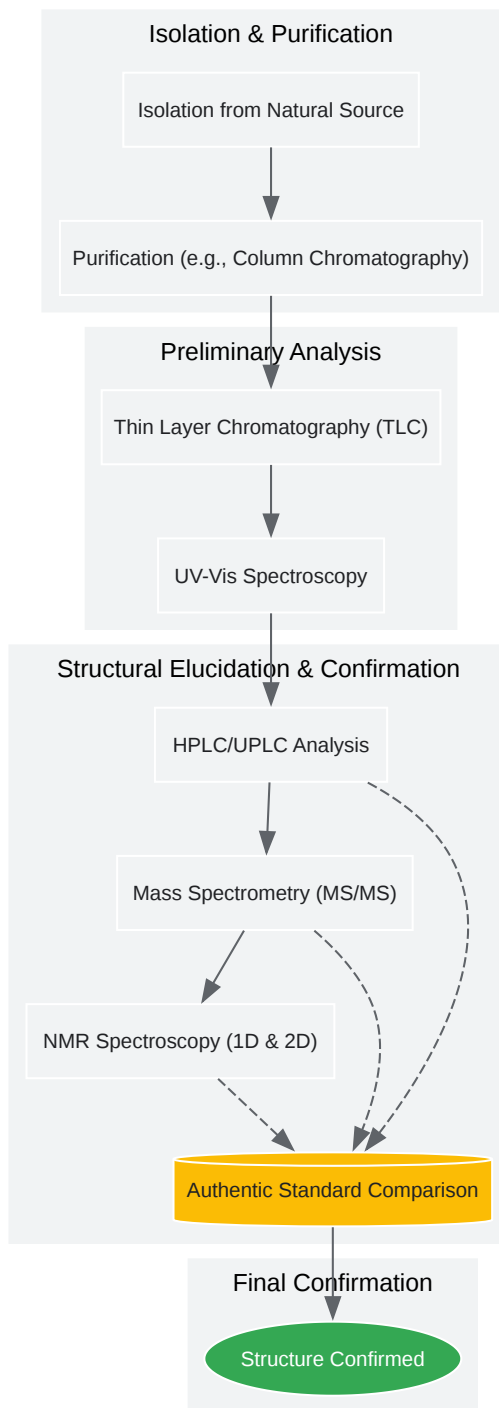
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For researchers, scientists, and drug development professionals, the unambiguous structural confirmation of isolated flavonoids is a critical step in natural product chemistry and drug discovery. This guide provides a comprehensive comparison of key analytical techniques—High-Performance Liquid Chromatography (HPLC)/Ultra-Performance Liquid Chromatography (UPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy—used to verify the structure of an isolated flavonoid against an authentic standard. Detailed experimental protocols, comparative data, and a discussion of alternative methods are presented to aid in the selection of the most appropriate analytical strategy.

## The Gold Standard: A Multi-faceted Approach

The definitive confirmation of a flavonoid's structure relies on a synergistic approach, employing multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and the collective data provides the highest level of confidence. The general workflow for this process is outlined below.

## General Workflow for Flavonoid Structure Confirmation

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